

# Vat Black 16: A Comparative Guide to its Chemical Structure and Dyeing Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Vat Black 16**

Cat. No.: **B415032**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Vat Black 16** with other relevant black dyes, focusing on the correlation between its chemical structure and its performance in dyeing applications. Experimental data is presented to offer an objective analysis for researchers and professionals in textile science and material development.

## correlating the chemical structure of Vat Black 16 with its dyeing properties

**Vat Black 16**, chemically a derivative of violanthrone, possesses a large, planar polycyclic aromatic structure. This molecular architecture is fundamental to its dyeing characteristics. The insolubility of this large molecule in water necessitates the "vatting" process, where it is reduced in an alkaline medium to a water-soluble leuco form. This soluble form has a high affinity for cellulosic fibers like cotton and viscose.

Once adsorbed onto the fiber, the leuco form is oxidized back to its original insoluble pigment state, becoming mechanically trapped within the fiber matrix. This mechanism of dyeing is responsible for the excellent fastness properties typically associated with vat dyes. The robust and stable violanthrone structure contributes significantly to the high light and wash fastness of **Vat Black 16**.

## Performance Comparison of Black Dyes

To contextualize the performance of **Vat Black 16**, this section compares its key dyeing properties with those of another common vat dye, Vat Black 25, and a widely used alternative from a different class, Sulphur Black 1. The data presented in the following table is compiled from various technical datasheets.

Property	Vat Black 16 (C.I. 59855)	Vat Black 25 (C.I. 69525)	Sulphur Black 1 (C.I. 53185)
Chemical Class	Violanthrone	Anthraquinone	Sulphur
Light Fastness (Xenon Arc)	6-7	8	5
Washing Fastness (ISO 105-C06)	4-5	4-5	3
Rubbing Fastness - Dry (ISO 105-X12)	4	4-5	3-4
Rubbing Fastness - Wet (ISO 105-X12)	3-4	4	2-3
Chlorine Bleach Fastness	4	4	1
Application	Cotton, Viscose, Vynylon	Cotton, Silk, Wool	Cotton, Viscose, Hemp

## Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the dyeing properties of **Vat Black 16** and its alternatives.

### Vat Dyeing Procedure (Exhaust Method)

This protocol is suitable for dyeing cotton yarn or fabric with **Vat Black 16** and Vat Black 25.

a. Vatting (Reduction):

- Prepare a stock solution of the vat dye by pasting the required amount of dye powder with a small amount of a dispersing agent and warm water (40-50°C).
- In a separate vessel, prepare the dyebath with the required volume of water. Add sodium hydroxide (caustic soda) and sodium hydrosulphite (reducing agent) according to the dye manufacturer's recommendations for the specific depth of shade.
- Heat the dyebath to the recommended vatting temperature (typically 50-60°C).
- Add the prepared dye dispersion to the dyebath and stir until the dye is completely reduced and solubilized, indicated by a distinct color change of the liquor.

b. Dyeing:

- Introduce the pre-wetted textile material into the dyebath.
- Raise the temperature to the optimal dyeing temperature (e.g., 60°C for many vat dyes) and maintain for 45-60 minutes, ensuring the material remains fully immersed.
- After the dyeing cycle, the material is removed.

c. Oxidation:

- The dyed material is exposed to air to allow for the oxidation of the leuco dye back to its insoluble form. This can be accelerated by treatment with a chemical oxidizing agent such as hydrogen peroxide or sodium perborate in a fresh bath.
- Rinse the material thoroughly.

d. Soaping:

- Treat the dyed material in a boiling solution containing a non-ionic detergent (e.g., 2 g/L) for 10-15 minutes. This step is crucial for removing unfixed surface dye particles and for the dye molecules to orient into a more stable crystalline form, which improves fastness and develops the final true shade.
- Rinse thoroughly and dry.

## Sulphur Dyeing Procedure

This protocol is for dyeing cotton with Sulphur Black 1.

- Prepare the dyebath with the required amount of Sulphur Black 1, sodium sulfide (as a reducing and solubilizing agent), and soda ash (to maintain alkalinity).
- Heat the dyebath to near boiling (90-95°C).
- Introduce the pre-wetted cotton material and dye for 60-90 minutes.
- After dyeing, rinse the material thoroughly.
- Oxidize the dye by exposure to air or by treatment with an oxidizing agent like sodium dichromate in an acidic bath.
- Rinse and soap at the boil as described for vat dyes.

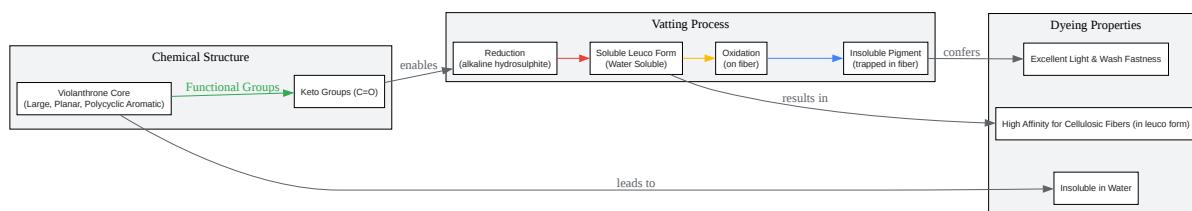
## Color Fastness Testing

The following standard methods from the International Organization for Standardization (ISO) should be followed for evaluating the color fastness of the dyed samples.

- Light Fastness (ISO 105-B02): Samples are exposed to a xenon arc lamp under specified conditions, and the change in color is assessed by comparing it with a set of blue wool standards.
- Washing Fastness (ISO 105-C06): The dyed sample, in contact with a multi-fiber strip, is laundered in a standard soap solution under specified conditions of temperature and time. The change in color of the sample and the staining of the multi-fiber strip are evaluated using grey scales.
- Rubbing Fastness (ISO 105-X12): A dry and a wet white cotton cloth are rubbed against the dyed sample under a specified pressure. The degree of color transfer to the white cloths is assessed using a grey scale for staining.

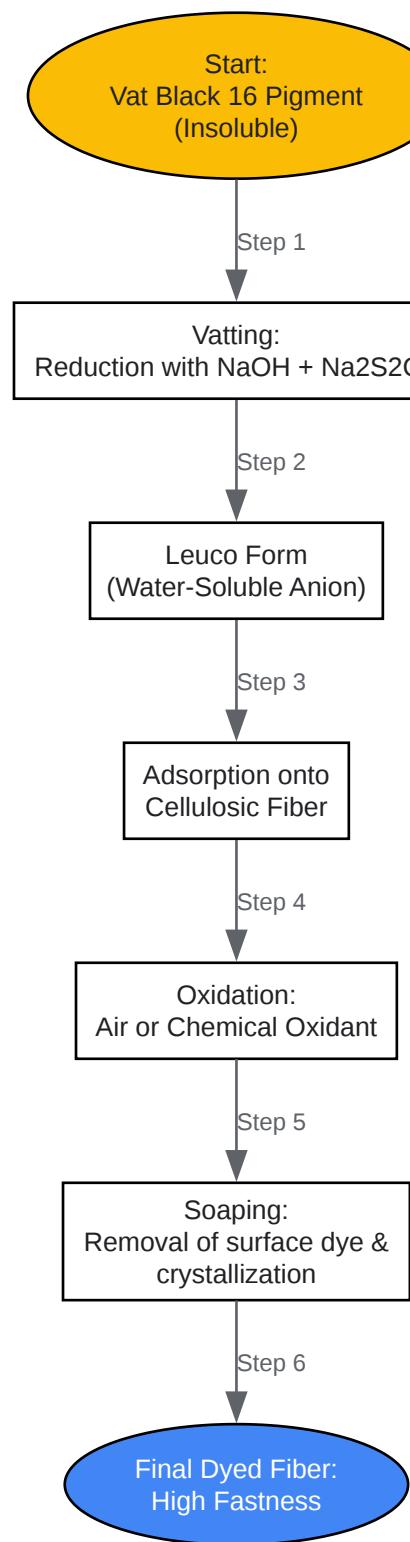
## Visualizing the Structure-Property Relationship

The following diagrams illustrate the chemical logic behind the dyeing properties of **Vat Black 16**.



[Click to download full resolution via product page](#)

Caption: Correlation between the chemical structure of **Vat Black 16** and its key dyeing properties.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the application of **Vat Black 16** in textile dyeing.

- To cite this document: BenchChem. [Vat Black 16: A Comparative Guide to its Chemical Structure and Dyeing Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b415032#correlating-the-chemical-structure-of-vat-black-16-with-its-dyeing-properties\]](https://www.benchchem.com/product/b415032#correlating-the-chemical-structure-of-vat-black-16-with-its-dyeing-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)